

Amidosulfuron-d6 Analytical Standard: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Amidosulfuron-d6

Cat. No.: B15556086

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This technical guide provides an in-depth overview of the commercial availability and technical specifications of the **Amidosulfuron-d6** analytical standard. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require a reliable internal standard for the quantification of Amidosulfuron. This document outlines key product specifications from various suppliers and presents a generalized experimental protocol for its application in liquid chromatography-mass spectrometry (LC-MS) analysis.

Introduction to Amidosulfuron-d6

Amidosulfuron is a sulfonylurea herbicide used to control broadleaf weeds in various crops.^[1] For accurate quantification of Amidosulfuron in complex matrices such as environmental samples or agricultural products, a stable isotope-labeled internal standard is crucial.

Amidosulfuron-d6, a deuterium-labeled analog of Amidosulfuron, serves as an ideal internal standard for mass spectrometry-based analytical methods.^[2] Its use enhances the accuracy and precision of quantification by compensating for matrix effects and variations during sample preparation and analysis.^{[2][3]}

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Amidosulfuron-d6** as an analytical standard. The following table summarizes the available information from prominent commercial sources.

Supplier	Product Name/Code	CAS Number (Unlabeled)	Molecular Formula	Molecular Weight	Notes
LGC Standards	Amidosulfuron-d6 (TRC-A629273)	120923-37-7	Not specified	Not specified	Part of their portfolio of API reference standards and research materials.[4]
Veeprho	Amidosulfuron-D6	120923-37-7	Not specified	Not specified	Described as a deuterium-labeled analog for use as an internal standard in analytical and pharmacokinetic research. [2]
MedChemExpress	Amidosulfuron-d6	120923-37-7	C ₉ H ₉ D ₆ N ₅ O ₇ S ₂	375.41	Provided as a stable isotope for use in pharmacokinetic and metabolic profile studies.[5]
Clearsynth	Amidosulfuron-d6 (CS-T-103601)	120923-37-7	C ₉ H ₉ D ₆ N ₅ O ₇ S ₂	375.41	An isotope-labeled Amidosulfuron used as a pesticide and herbicide standard.[6]

Sigma-Aldrich (PESTANAL®)	Amidosulfuron PESTANAL®	120923-37-7	C ₉ H ₁₅ N ₅ O ₇ S ₂ (Unlabeled)	369.37 (Unlabeled)	Provides the analytical standard for the unlabeled compound, which can be used as a reference. ^[1] ^[7]
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Physicochemical Properties of Amidosulfuron-d6

The following table outlines the key physicochemical properties of **Amidosulfuron-d6**.

Property	Value	Source
IUPAC Name	N-(N-((4, 6-bis(methoxy-d3)pyrimidin-2-yl)carbamoyl)sulfamoyl)-N-methylmethanesulfonamide	^[2]
Synonyms	Amidosulfuron D6, Amidosulfuron D6 (dimethoxy D6), 1-[4,6-Bis(trideuteriomethoxy)pyrimidin-2-yl]-3-[methyl(methylsulfonyl)sulfamoyl]urea	^[2]
Molecular Formula	C ₉ H ₉ D ₆ N ₅ O ₇ S ₂	^[5] ^[6]
Molecular Weight	375.41	^[5] ^[6]

Generalized Experimental Protocol for Quantitative Analysis using LC-MS

The use of **Amidosulfuron-d6** as an internal standard is prevalent in methods for analyzing pesticide residues in various matrices.[7] The following is a generalized protocol for the quantification of Amidosulfuron using high-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS).

1. Standard Solution Preparation:

- Prepare a stock solution of **Amidosulfuron-d6** in a suitable organic solvent (e.g., acetonitrile or methanol).
- Prepare a series of calibration standards by spiking known concentrations of unlabeled Amidosulfuron into a blank matrix extract.
- Add a constant, known concentration of the **Amidosulfuron-d6** internal standard solution to each calibration standard and to the samples to be analyzed.

2. Sample Preparation (QuEChERS Method Example): The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a common sample preparation technique for pesticide residue analysis.[8]

- Homogenize the sample (e.g., fruit, vegetable, or soil).
- Weigh a representative portion of the homogenized sample into a centrifuge tube.
- Add acetonitrile and the **Amidosulfuron-d6** internal standard.
- Add QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
- Shake vigorously and centrifuge.
- Take an aliquot of the supernatant (acetonitrile layer) for dispersive solid-phase extraction (d-SPE) cleanup.
- Add d-SPE sorbents (e.g., PSA, C18, GCB) to remove interfering matrix components.
- Vortex and centrifuge.
- The final supernatant is ready for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

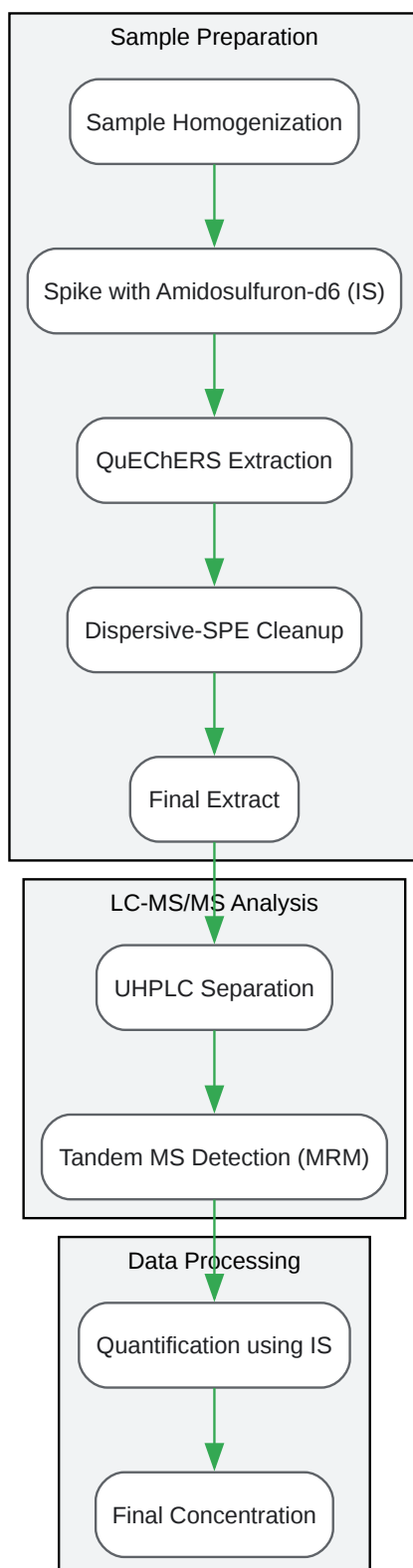
- Liquid Chromatography (LC):
 - Column: A reverse-phase column, such as a C18, is typically used.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to improve ionization.[9]
 - Injection Volume: Typically in the range of 1-10 μL .
- Mass Spectrometry (MS):
 - Ionization: Electrospray ionization (ESI) in either positive or negative mode is commonly employed.
 - Detection: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode is ideal for quantification.[10]
 - MRM Transitions: Monitor at least two specific precursor-to-product ion transitions for both Amidosulfuron and **Amidosulfuron-d6** to ensure identity confirmation and accurate quantification.

4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the analyte (Amidosulfuron) to the peak area of the internal standard (**Amidosulfuron-d6**) against the concentration of the analyte.
- Quantify the amount of Amidosulfuron in the samples by using the peak area ratios from the samples and interpolating from the calibration curve.

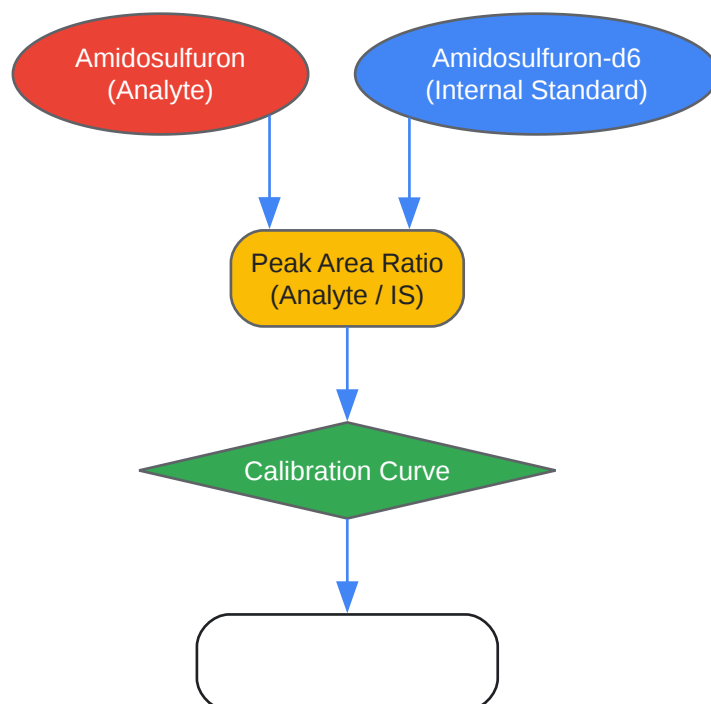
Workflow and Pathway Visualizations

The following diagrams illustrate the generalized workflows for sample analysis and the logical relationship in the quantification process.



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Caption: A typical workflow for the quantitative analysis of Amidosulfuron using a deuterated internal standard.



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Caption: Logical relationship for quantification using an internal standard method.

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